

# 4-Methoxypiperidine CAS number and molecular weight

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## Compound of Interest

Compound Name: 4-Methoxypiperidine

Cat. No.: B1585072

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## 4-Methoxypiperidine: A Technical Overview

This guide provides an in-depth look at the chemical properties of **4-Methoxypiperidine**, a compound of interest for researchers, scientists, and professionals in drug development.

### Core Chemical Identifiers

Key identifying information for **4-Methoxypiperidine** is summarized below, providing a quick reference for laboratory and research settings.

Identifier	Value	References
CAS Number	4045-24-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C6H13NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	115.17 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>

### Physicochemical Properties

The fundamental physical and chemical characteristics of **4-Methoxypiperidine** are detailed in the following table.

Property	Value
Appearance	Clear colorless to light yellow liquid
Molecular Weight	115.176 g/mol
Exact Mass	115.17 g/mol
Density	0.9±0.1 g/cm <sup>3</sup>
Boiling Point	61-65 °C @ 11 Torr
Flash Point	49.7±14.8 °C
Refractive Index	1.448

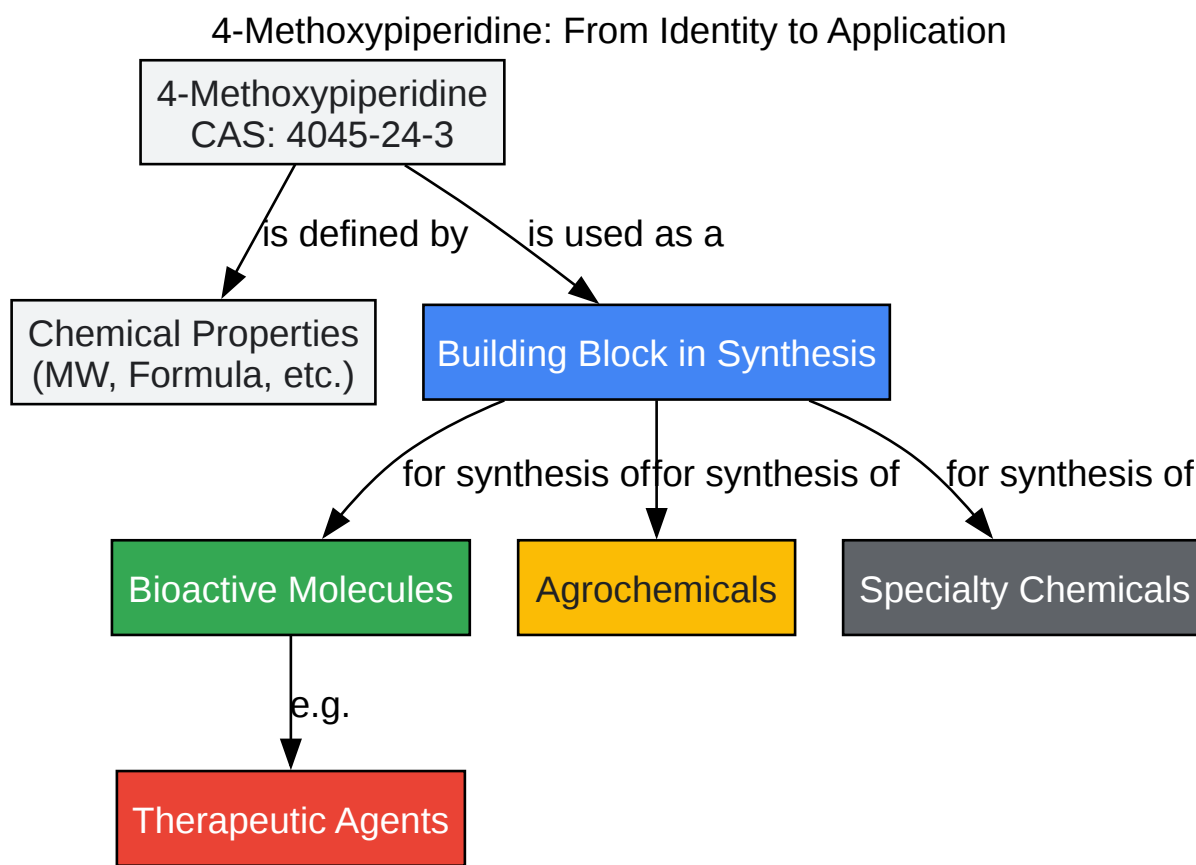
## Synthesis Protocol

A general laboratory procedure for the synthesis of **4-Methoxypiperidine** is as follows:

- **Dissolution:** Dissolve the starting material in methanol (20 mL).
- **Catalyst Addition:** Add 10% palladium-carbon catalyst (80 mg) to the solution.
- **Hydrogenation:** Stir the reaction mixture for 3 hours at room temperature under a hydrogen atmosphere.
- **Filtration:** Upon completion of the reaction, filter the mixture through a membrane filter.
- **Concentration:** Concentrate the filtrate under vacuum to yield **4-Methoxypiperidine** as a light yellow oil.

## Logical Relationship Diagram

The following diagram illustrates the logical flow from the chemical's identity to its potential applications, highlighting its role as a building block in further synthesis.



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Caption: Logical flow from chemical identity to applications.

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## References

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